

Establishing C.I. Vat Violet 1 as a Reference Standard: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Vat violet 1

Cat. No.: B1669113

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

In the analytical landscape of dye chemistry, the establishment of robust and reliable reference standards is paramount for ensuring the accuracy, reproducibility, and comparability of experimental data. This guide provides a comprehensive comparison of **C.I. Vat Violet 1** against established certified reference materials, outlining the necessary steps and data required for a compound to be considered a reference standard. This document will serve as a valuable resource for researchers utilizing dyes in their work, particularly in fields requiring high levels of precision and quality control.

Executive Summary

C.I. Vat Violet 1, an anthraquinone-based vat dye, is a subject of interest in various research applications due to its distinct chemical structure and properties. However, a thorough review of available data indicates that **C.I. Vat Violet 1** is not currently recognized as a certified reference standard. This guide will compare the characteristics of **C.I. Vat Violet 1** with those of certified reference materials (CRMs), such as NIST SRM 2037 (Solvent Red 24 Dye) and analytical standards for anthraquinone, to highlight the rigorous process of establishing a reference standard.

Data Presentation: C.I. Vat Violet 1 vs. Certified Reference Standards

The following tables summarize the key differences in the type and quality of data available for **C.I. Vat Violet 1** compared to a certified reference material.

Table 1: General Properties and Availability

Property	C.I. Vat Violet 1	Certified Reference Material (e.g., NIST SRM 2037, Anthraquinone Standard)
Chemical Name	Dichloro-isoviolanthrone	Varies (e.g., 1-[[2,5-dimethyl-4-[(2-methylphenyl)azo]phenyl]azo]-2-naphthalenol for Solvent Red 24)
CAS Number	1324-55-6	Varies (e.g., 85-83-6 for Solvent Red 24)
Molecular Formula	C ₃₄ H ₁₄ Cl ₂ O ₂ [1] [2]	Varies
Molecular Weight	525.38 g/mol [1] [2]	Varies
Availability	Research chemical suppliers [3]	National Metrology Institutes (e.g., NIST), certified reference material producers (e.g., LGC Standards, HPC Standards) [4] [5] [6]
Certification	None available; often sold with a disclaimer that the buyer assumes responsibility for confirming identity and purity. [3]	Certified by an authoritative body (e.g., NIST, ISO 17034 accredited producer) with a detailed Certificate of Analysis. [4] [6]

Table 2: Quantitative Analytical Data Comparison

Analytical Parameter	C.I. Vat Violet 1	Certified Reference Material (Illustrative Example: NIST SRM 2037)
Certified Purity (Mass Fraction)	Not available. Purity is not certified by suppliers.[3]	Certified value with a stated uncertainty (e.g., 98.0% with a 95% uncertainty interval of 92.3% to 100%).[4]
UV-Visible Spectral Data	Absorption maximum reported in the range of 520–580 nm.[7] No certified molar absorptivity data available.	Certified second-derivative-based molecular absorption coefficients with uncertainty at specific wavelengths (e.g., in p-xylene: $33 \pm 2 \text{ L mol}^{-1}\text{cm}^{-1}$ between 534 nm and 557 nm). [4]
Chromatographic Purity (e.g., HPLC)	HPLC methods are applicable for analysis, but no certified purity data is provided with the product.[7]	Purity determined by one or more chromatographic methods, with data and methodology detailed in the certificate of analysis.
FTIR Spectral Data	FTIR can be used for identification, but no certified reference spectrum is provided.	A reference spectrum may be provided or referenced in the documentation.
Traceability	Not traceable to a national or international standard.	Traceable to the International System of Units (SI) through a national metrology institute.[4]

Experimental Protocols for Characterization

To establish **C.I. Vat Violet 1** as a reference standard, a comprehensive set of characterization experiments must be performed. The following are detailed methodologies for key experiments.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of **C.I. Vat Violet 1** and to identify and quantify any impurities.
- Instrumentation: A high-performance liquid chromatograph equipped with a diode array detector (DAD) or a UV-Vis detector.
- Column: A reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water. The specific gradient program should be optimized to achieve good separation of the main peak from any impurity peaks.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: The UV-Vis spectrum of **C.I. Vat Violet 1** should be recorded, and the wavelength of maximum absorbance (in the range of 520-580 nm) should be used for quantification.^[7]
- Sample Preparation: A stock solution of **C.I. Vat Violet 1** is prepared in a suitable solvent (e.g., N,N-dimethylformamide or a mixture of solvents) and then diluted to a known concentration for injection.
- Quantification: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram. For higher accuracy, a mass balance approach using a certified reference standard of a related compound can be employed.

Structural Confirmation by Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To confirm the chemical identity of **C.I. Vat Violet 1** by identifying its characteristic functional groups.
- Instrumentation: A Fourier-transform infrared spectrometer.

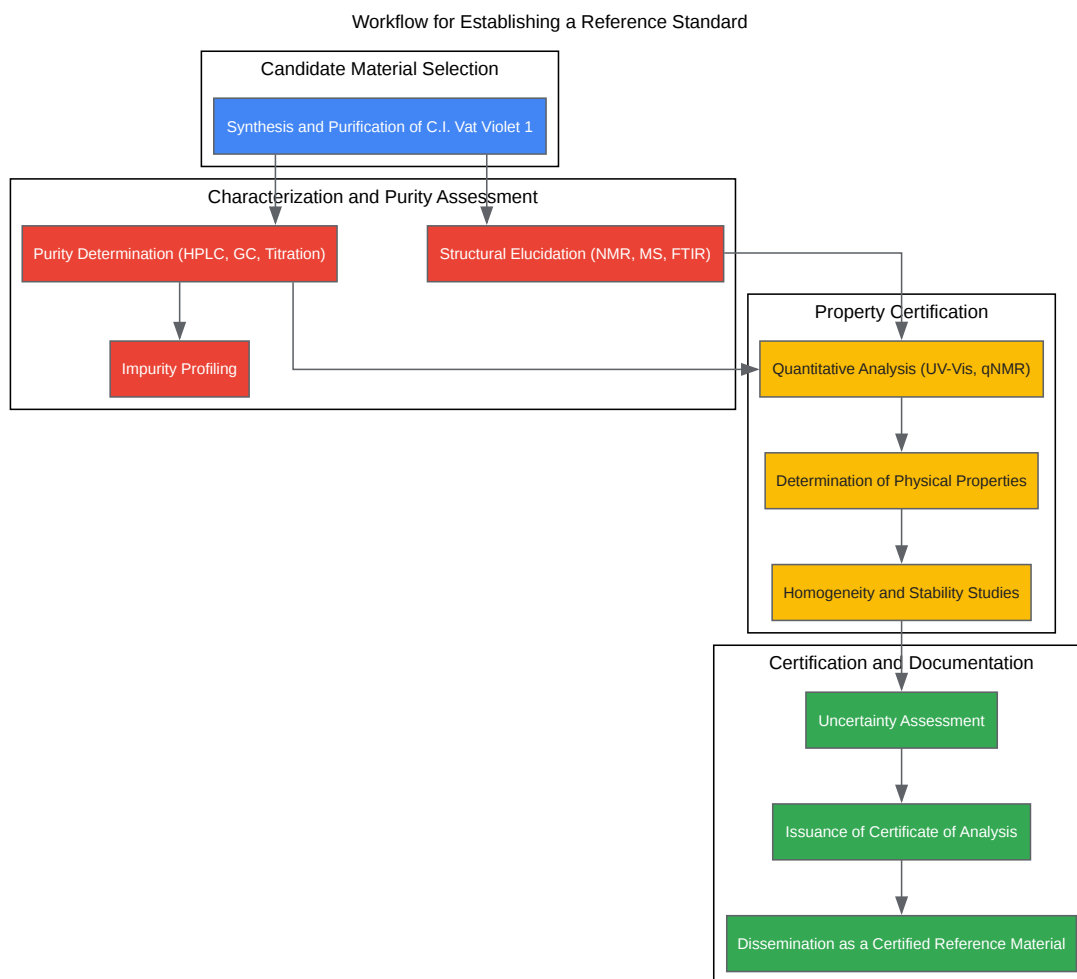
- **Sample Preparation:** The solid sample can be analyzed as a KBr pellet or by using an attenuated total reflectance (ATR) accessory.
- **Data Acquisition:** The spectrum is typically recorded from 4000 to 400 cm^{-1} .
- **Interpretation:** The obtained spectrum should be compared with a reference spectrum or interpreted based on the known chemical structure of dichloro-isoviolanthrone to confirm the presence of key functional groups such as C=O (carbonyl), C=C (aromatic), and C-Cl bonds.

Quantitative Analysis by UV-Visible Spectroscopy

- **Objective:** To determine the molar absorptivity of **C.I. Vat Violet 1**.
- **Instrumentation:** A calibrated UV-Visible spectrophotometer.
- **Sample Preparation:** A series of solutions of **C.I. Vat Violet 1** of known concentrations are prepared in a suitable solvent (e.g., a non-polar organic solvent in which it is soluble).
- **Data Acquisition:** The absorbance of each solution is measured at the wavelength of maximum absorbance (λ_{max}).
- **Analysis:** A calibration curve of absorbance versus concentration is plotted. According to the Beer-Lambert law, the molar absorptivity (ϵ) can be calculated from the slope of the linear regression of this curve.

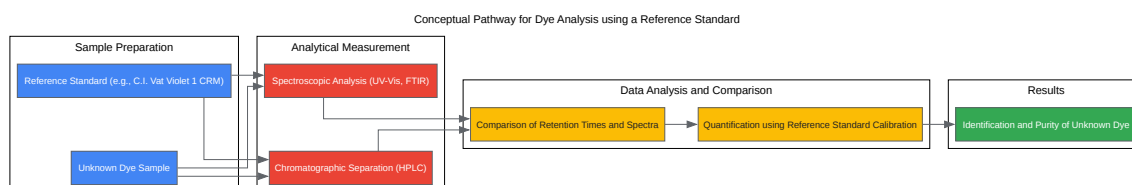
Mandatory Visualizations

The following diagrams illustrate the logical workflow for establishing a reference standard and a conceptual signaling pathway for dye analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for establishing a chemical compound as a certified reference standard.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the analysis of an unknown dye sample using a reference standard.

Conclusion

While **C.I. Vat Violet 1** is a valuable compound for various research and industrial applications, it currently lacks the rigorous characterization, certification, and documentation required to be considered a reference standard. The establishment of **C.I. Vat Violet 1** as a reference material would necessitate a comprehensive analytical program, including certified purity assessment, determination of key physical and chemical properties with associated uncertainties, and long-term stability studies, all performed under a robust quality management system. For applications demanding the highest level of accuracy and traceability, researchers are advised to use certified reference materials from accredited sources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. VAT VIOLET 1|CAS NO.1324-55-6 [chinainterdyes.com]
- 3. VAT VIOLET 1 (C.I. 60010) AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. tsapps.nist.gov [tsapps.nist.gov]
- 5. hpc-standards.com [hpc-standards.com]
- 6. Anthraquinone | CAS 84-65-1 | LGC Standards [lgcstandards.com]
- 7. C.I. Vat violet 1 | 1324-55-6 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Establishing C.I. Vat Violet 1 as a Reference Standard: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669113#establishing-c-i-vat-violet-1-as-a-reference-standard-in-dye-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com